

Part 1: Preclinical Evaluation of ABBV-599

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BCM-599
Cat. No.: B13432353

[Get Quote](#)

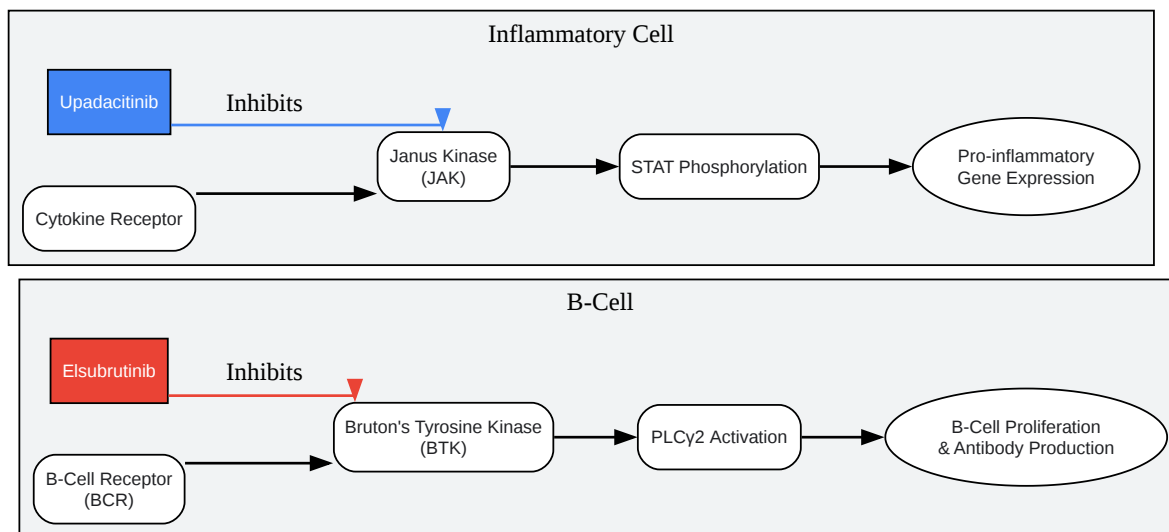
ABBV-599 is a novel, fixed-dose combination of elsubrutinib, a Bruton's tyrosine kinase (BTK) inhibitor, and upadacitinib, a Janus kinase (JAK) inhibitor.[1] It has been investigated for the treatment of autoimmune diseases such as rheumatoid arthritis and systemic lupus erythematosus (SLE).[1][3] The rationale for this combination is to target multiple, non-overlapping signaling pathways involved in the pathophysiology of these diseases.[4]

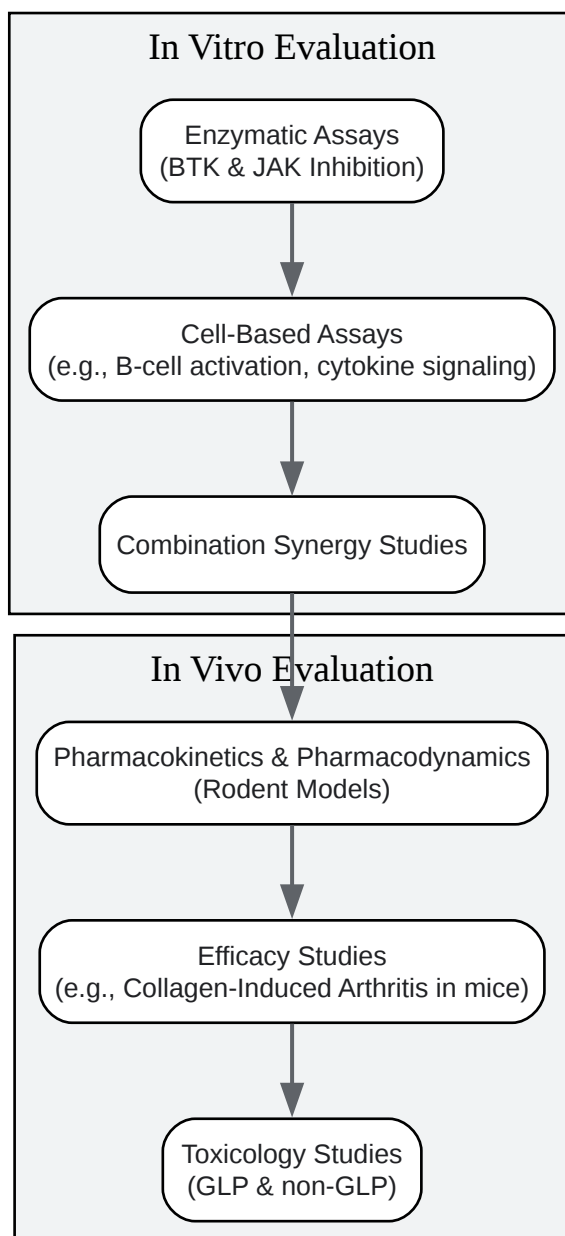
Signaling Pathways of ABBV-599 Components

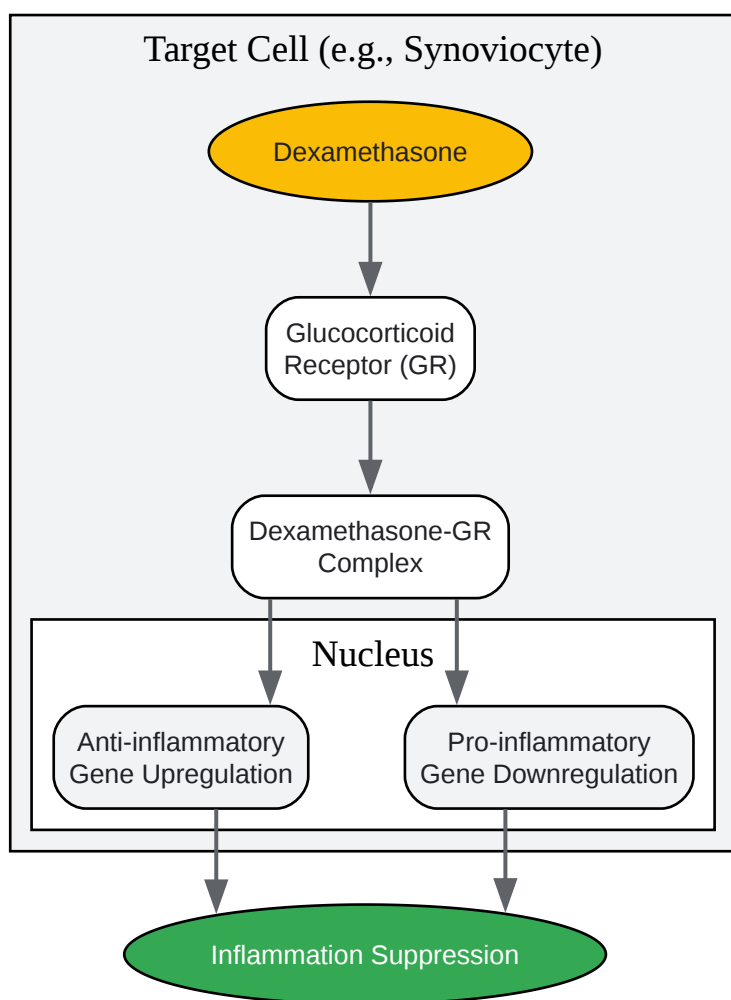
The therapeutic effect of ABBV-599 is derived from the combined action of its two components on distinct intracellular signaling cascades that are crucial for immune cell function.

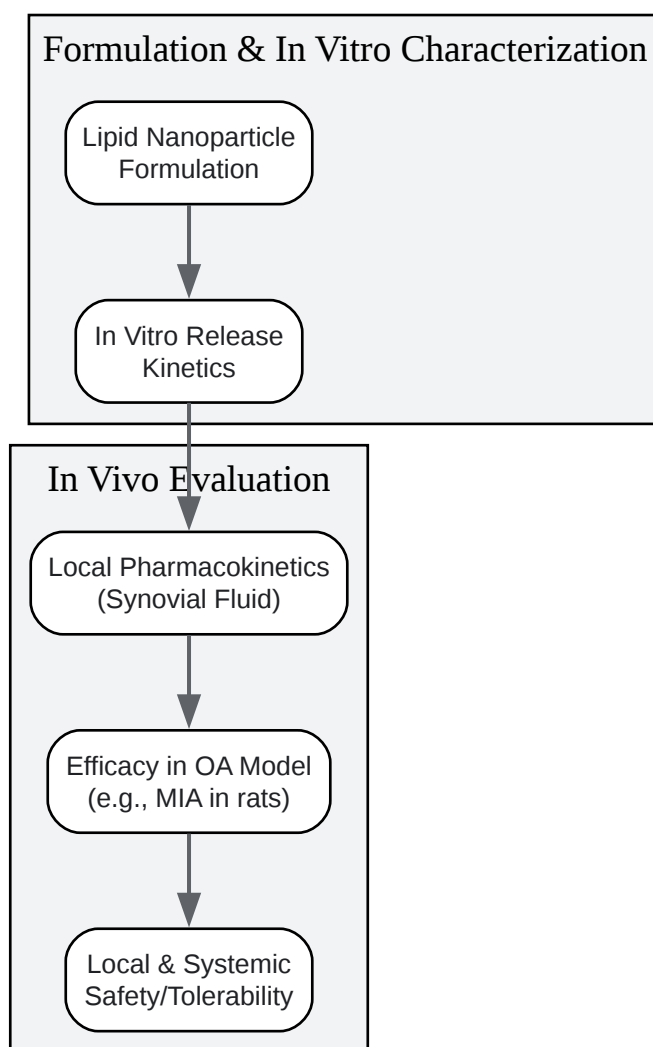
- **Elsubrutinib (BTK Inhibitor):** Bruton's tyrosine kinase is a key enzyme in the B-cell receptor signaling pathway. Inhibition of BTK interferes with B-cell proliferation, differentiation, and antibody production, which are central to the pathology of many autoimmune diseases.
- **Upadacitinib (JAK Inhibitor):** Janus kinases are a family of enzymes that transduce cytokine-mediated signals. A variety of pro-inflammatory cytokines rely on the JAK-STAT signaling pathway. By inhibiting JAKs, upadacitinib dampens the inflammatory response driven by these cytokines.

Below is a diagram illustrating the targeted signaling pathways.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety and efficacy of elsubrutinib or upadacitinib alone or in combination (ABBV-599) in patients with rheumatoid arthritis and inadequate response or intolerance to biological therapies: a multicentre, double-blind, randomised, controlled, phase 2 trial - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. TLC BioSciences | Pipeline | TLC599 \[tlcbio.com\]](#)
- [3. Study Details Page \[abbvieclinicaltrials.com\]](#)
- [4. Efficacy and Safety of ABBV-599 High Dose \(Elsubrutinib 60 mg and Upadacitinib 30 mg\) and Upadacitinib Monotherapy for the Treatment of Systemic Lupus Erythematosus: A Phase 2, Double-blind, Placebo-controlled Trial - ACR Meeting Abstracts \[acrabstracts.org\]](#)
- To cite this document: BenchChem. [Part 1: Preclinical Evaluation of ABBV-599]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13432353/docs#part-1-preclinical-evaluation-of-abbv-599\]](https://www.benchchem.com/product/b13432353/docs#part-1-preclinical-evaluation-of-abbv-599)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check